

The Galvinoxyl Free Radical: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Galvinoxyl, free radical

CAS No.: 2370-18-5

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A stable phenoxy radical discovered by Galvin M. Coppinger, Galvinoxyl has become an invaluable tool in the study of free radical chemistry. This in-depth technical guide provides researchers, scientists, and drug development professionals with a thorough understanding of its discovery, history, properties, and applications.

Introduction

Discovered in 1957 by Galvin M. Coppinger, the galvinoxyl free radical is a highly stable phenoxy radical that is notably inert to oxygen.^[1] Its remarkable stability is attributed to the steric hindrance provided by the bulky tert-butyl groups and the extensive delocalization of the unpaired electron across its conjugated system. These characteristics allow for its isolation in a pure crystalline form and have led to its widespread use as an electron paramagnetic

resonance (EPR) standard and a scavenger of short-lived free radicals in chemical and biological systems.

Physicochemical Properties

The unique properties of the galvinoxyl radical have been extensively studied. Below is a summary of its key physicochemical characteristics.

Table 1: General and Spectroscopic Properties of Galvinoxyl

Property	Value	Reference
Molecular Formula	C ₂₉ H ₄₁ O ₂	[1]
Molar Mass	421.64 g/mol	[1]
Appearance	Dark-blue crystalline solid	
Melting Point	158-159 °C	
UV-Vis Absorption Maxima (λ _{max})	430 nm, 770 nm, 860 nm (in various solvents)	
Molar Absorptivity (ε) at 430 nm	~2 x 10 ⁵ L mol ⁻¹ cm ⁻¹	
g-factor (from ESR)	~2.0036	

Table 2: Electrochemical and Thermodynamic Properties of Galvinoxyl

Property	Value	Conditions	Reference
Reduction Potential (Ered)	+0.07 V	vs. SCE in Acetonitrile	
Oxidation Potential (Eox)	+2.2 V	vs. SCE in Acetonitrile	
Enthalpy of Phase Transition (ΔH_{trs})	1504.6 J/mol	At 81.5 K	
Entropy of Phase Transition (ΔS_{trs})	18.67 J/(K·mol)	At 81.5 K	

Experimental Protocols

Synthesis of Galvinoxyl Radical

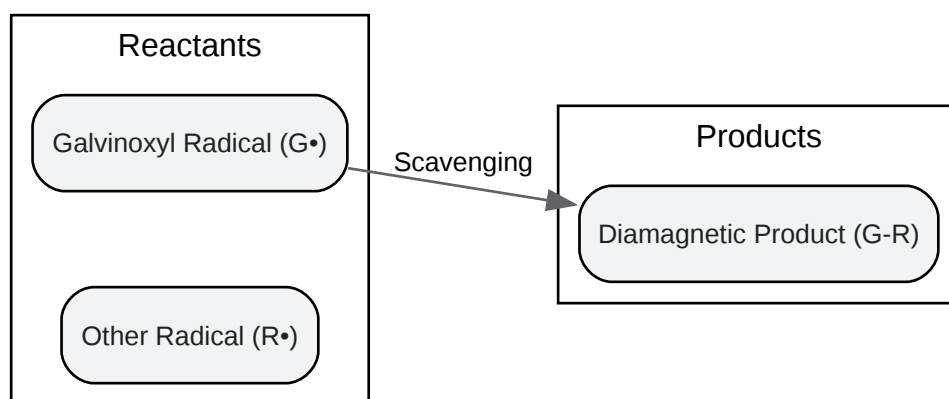
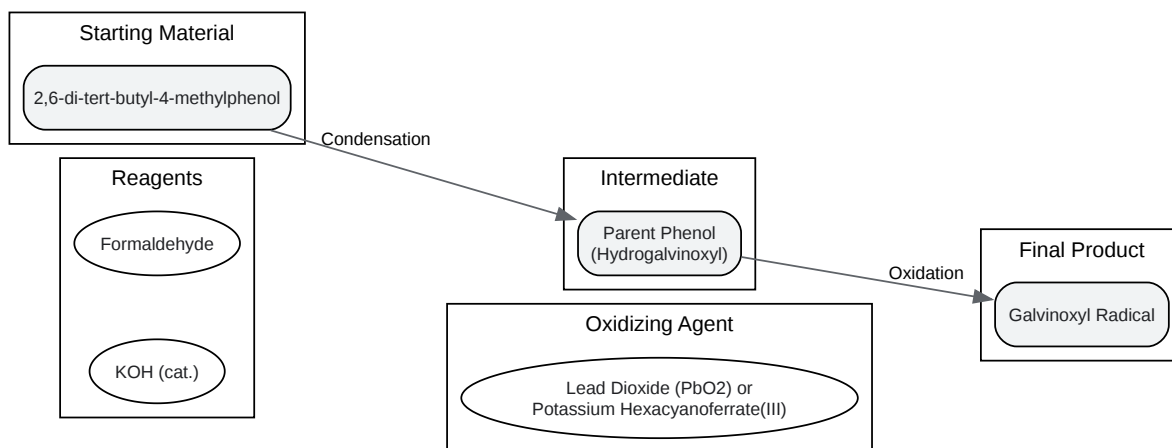
The synthesis of the galvinoxyl radical is typically achieved through the oxidation of its parent phenol, 4-((3,5-di-tert-butyl-4-hydroxyphenyl)methylene)-2,6-di-tert-butylcyclohexa-2,5-dien-1-one (hydrogalvinoxyl).[1]

Materials:

- 4-methyl-2,6-di-tert-butylphenol (also known as butylated hydroxytoluene or BHT)
- Formaldehyde
- Potassium hydroxide
- Ethanol
- Lead dioxide (PbO₂) or Potassium hexacyanoferrate(III) (K₃[Fe(CN)₆])
- Diethyl ether
- Sodium sulfate (anhydrous)

Procedure:

- **Synthesis of the Parent Phenol (Hydrogalvinoxyl):** A solution of 4-methyl-2,6-di-tert-butylphenol in ethanol is reacted with formaldehyde in the presence of a catalytic amount of potassium hydroxide. The reaction mixture is refluxed for several hours. After cooling, the product is precipitated by the addition of water, filtered, washed, and dried. The crude product can be purified by recrystallization from a suitable solvent like ethanol.
- **Oxidation to Galvinoxyl Radical:** The synthesized parent phenol is dissolved in a non-polar solvent such as diethyl ether. An oxidizing agent, typically lead dioxide or an aqueous solution of potassium hexacyanoferrate(III), is added to the solution. The mixture is stirred vigorously at room temperature. The progress of the oxidation can be monitored by the appearance of a deep blue color. Upon completion, the solid byproducts (e.g., lead(II) oxide or potassium ferrocyanide) are removed by filtration. The ethereal solution is then washed with water, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure to yield the dark-blue crystalline galvinoxyl radical.



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References

- 1. Galvinoxyl - Wikipedia [en.wikipedia.org]

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